

# Chemical and physical properties of C.I. Disperse Red 60

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B094433

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An In-depth Technical Guide to C.I. **Disperse Red 60**: Chemical and Physical Properties for Researchers

## Introduction

C.I. **Disperse Red 60**, an anthraquinone-based dye, is a compound of significant interest in various scientific and industrial fields.<sup>[1]</sup> Also known by its IUPAC name, 1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione, it is a dark red solid primarily used for dyeing synthetic fibers like polyester.<sup>[1][2]</sup> For researchers, scientists, and drug development professionals, its stable chemical framework serves as a model compound in material science, environmental remediation studies, and may be explored for drug discovery.<sup>[1][3]</sup> This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and logical workflows to guide laboratory practices.

## Chemical and Physical Properties

The fundamental properties of C.I. **Disperse Red 60** are summarized below. This dye is characterized as a fine, deep-red powder.<sup>[4][5]</sup> It is stable under normal conditions, combustible, and incompatible with strong oxidizing agents.<sup>[6][7]</sup>

Property	Value
IUPAC Name	1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione[4][7]
Synonyms	C.I. 60756, Disperse Red FB, Solvent Red 146, Disperse Red E-4B[8][9][10]
CAS Number	17418-58-5, 12223-37-9[5][8]
Molecular Formula	C <sub>20</sub> H <sub>13</sub> NO <sub>4</sub> [4][5][8]
Molecular Weight	331.32 g/mol [5][8][11]
Appearance	Fine deep-red powder with white specks; reddish-brown to red powder or particles.[4][5][7][12]
Melting Point	185 °C (365 °F)[2][6][11] / >572 °F (decomposes at approx. 500 °F)[4]
Boiling Point	570.3 ± 50.0 °C (Predicted)[6][7][11]
Density	1.44 g/cm <sup>3</sup> [2]
Solubility	Water: Insoluble (<1 mg/mL at 68°F); 16.42 µg/L at 25°C.[4][5][6] Organic Solvents: Soluble in dichloromethane; slightly soluble in DMSO; very slightly soluble in Methanol.[2][6]
Stability	Stable, combustible, and incompatible with strong oxidizing agents.[6][13]
Potential Hazards	May cause an allergic skin reaction (H317).[14] Considered a potential endocrine disrupting compound.[4]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of C.I. **Disperse Red 60** are crucial for reproducible research.

## Synthesis Protocol

The conventional synthesis of C.I. **Disperse Red 60** is achieved through the condensation of 1-amino-2-bromo-4-hydroxyanthraquinone with phenol in an alkaline medium.[8][15]

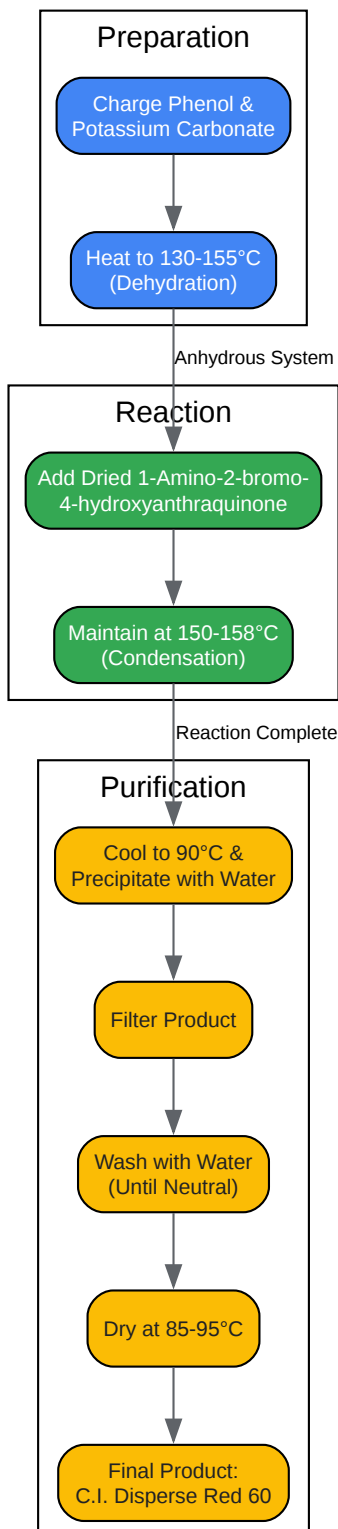
### Materials:

- 1-amino-2-bromo-4-hydroxyanthraquinone (dried, moisture content <0.2 wt%)[16]
- Phenol[15]
- Potassium Carbonate (or other alkaline acid-binding agent)[15][16]

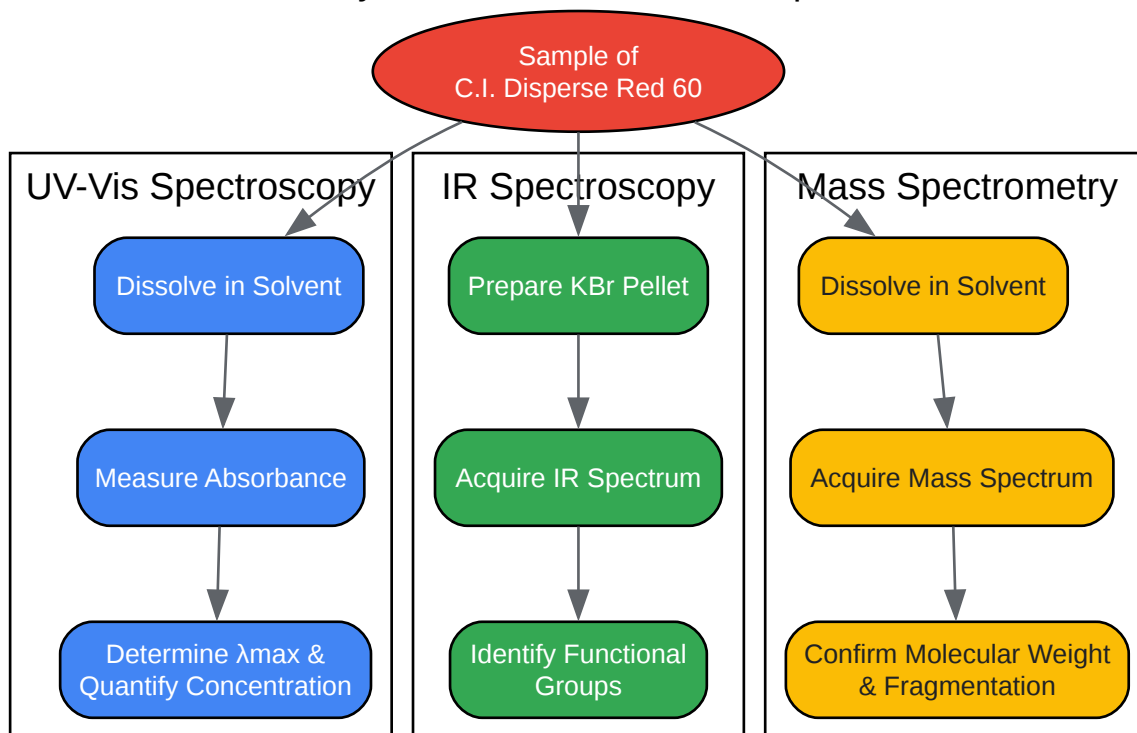
### Procedure:

- Dehydration: Charge the reaction vessel with potassium carbonate and phenol. Install a dehydration apparatus.[16] Heat the mixture under normal or negative pressure to 130-155°C to remove water. Dehydration is complete when no more water is collected.[16]
- Condensation: Once the system is anhydrous, add the dried 1-amino-2-bromo-4-hydroxyanthraquinone to the vessel.[16]
- Reaction: Maintain the reaction temperature at 150-158°C for approximately 2-8 hours.[15][16] Monitor the reaction's progress via sampling to determine the endpoint.[16]
- Isolation: After the reaction reaches its endpoint, cool the mixture to 90°C.[16] Add water to precipitate the crude **Disperse Red 60** product.[16]
- Purification: Filter the precipitate from the reaction mixture. Wash the collected solid with water until it is neutral.[15]
- Drying: Dry the purified product at 85-95°C to yield the final C.I. **Disperse Red 60**. [15]

## Synthesis Workflow of C.I. Disperse Red 60



## General Analytical Workflow for C.I. Disperse Red 60



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- To cite this document: BenchChem. [Chemical and physical properties of C.I. Disperse Red 60]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094433#chemical-and-physical-properties-of-c-i-disperse-red-60]

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